

An In-depth Technical Guide to 2-Nitroanthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitroanthracene

Cat. No.: B1198904

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 3586-69-4

This technical guide provides a comprehensive overview of **2-Nitroanthracene**, a nitro-polycyclic aromatic hydrocarbon (nitro-PAH) of significant interest in environmental and toxicological research. This document details its chemical and physical properties, safety and handling protocols, synthetic methodologies, and metabolic pathways.

Chemical and Physical Properties

2-Nitroanthracene is a yellow solid with the molecular formula $C_{14}H_9NO_2$.^{[1][2]} Its properties are summarized in the table below.

Property	Value	Source
Molecular Weight	223.23 g/mol	[1][2][3]
Melting Point	180.5 °C	[4]
Boiling Point	364.52 °C (estimate)	[4]
Appearance	Yellow-orange solid	[5]
Solubility	Insoluble in water	[6]
LogP	3.901 (estimate)	[7]
Vapor Pressure	Not available	
Density	1.1814 (estimate)	[4]

Safety and Handling

2-Nitroanthracene is a hazardous substance and should be handled with appropriate precautions in a laboratory setting.

GHS Hazard Information

Hazard Class	Category
Acute toxicity, oral	4
Acute toxicity, inhalation	4
Specific target organ toxicity, single exposure	3 (Respiratory tract irritation)
Specific target organ toxicity, repeated exposure	1

This data is based on information for similar hazardous substances and may not be fully comprehensive for **2-Nitroanthracene**.

Experimental Protocol for Safe Handling

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.

- Eye Protection: Safety glasses or goggles must be worn.
- Lab Coat: A flame-retardant lab coat is required.
- Respiratory Protection: Work in a well-ventilated fume hood. If the substance is handled as a powder, a respirator with a particulate filter is recommended.

Handling Procedures:

- Always handle **2-Nitroanthracene** within a certified chemical fume hood to minimize inhalation exposure.
- Avoid generating dust. If working with a solid, use techniques that minimize aerosolization.
- Prevent contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.^[5]
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and dark place away from incompatible materials such as oxidizing agents.

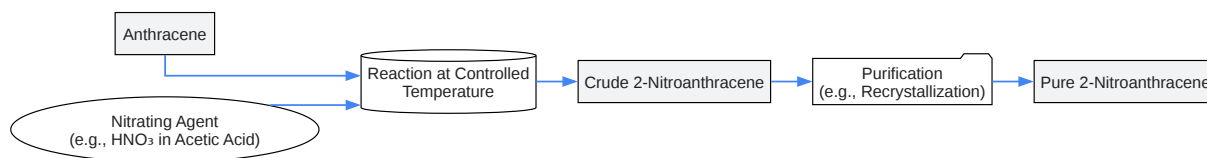
Disposal:

- Dispose of **2-Nitroanthracene** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.

Synthesis and Analysis

Synthetic Pathway

The synthesis of **2-Nitroanthracene** is typically achieved through the direct nitration of anthracene. While various nitrating agents can be employed, a common method involves the use of nitric acid in an acetic acid solvent.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Nitroanthracene**.

Experimental Protocol for Synthesis

The following is a generalized protocol for the synthesis of **2-Nitroanthracene** based on common nitration procedures for aromatic compounds. For a detailed procedure, refer to J. Chem. Soc., 1965, 5377.

- **Dissolution:** Dissolve anthracene in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Nitration:** Cool the solution in an ice bath. Slowly add a solution of concentrated nitric acid in glacial acetic acid dropwise while maintaining a low temperature to control the exothermic reaction.
- **Reaction:** After the addition is complete, allow the mixture to stir at room temperature for a specified period to ensure the reaction goes to completion.
- **Isolation:** Pour the reaction mixture into ice water to precipitate the crude **2-Nitroanthracene**.
- **Filtration:** Collect the precipitate by vacuum filtration and wash with water until the filtrate is neutral.
- **Purification:** Recrystallize the crude product from a suitable solvent (e.g., ethanol or acetic acid) to obtain pure **2-Nitroanthracene**.

Analytical Methods

The purity and identity of **2-Nitroanthracene** can be determined using standard analytical techniques:

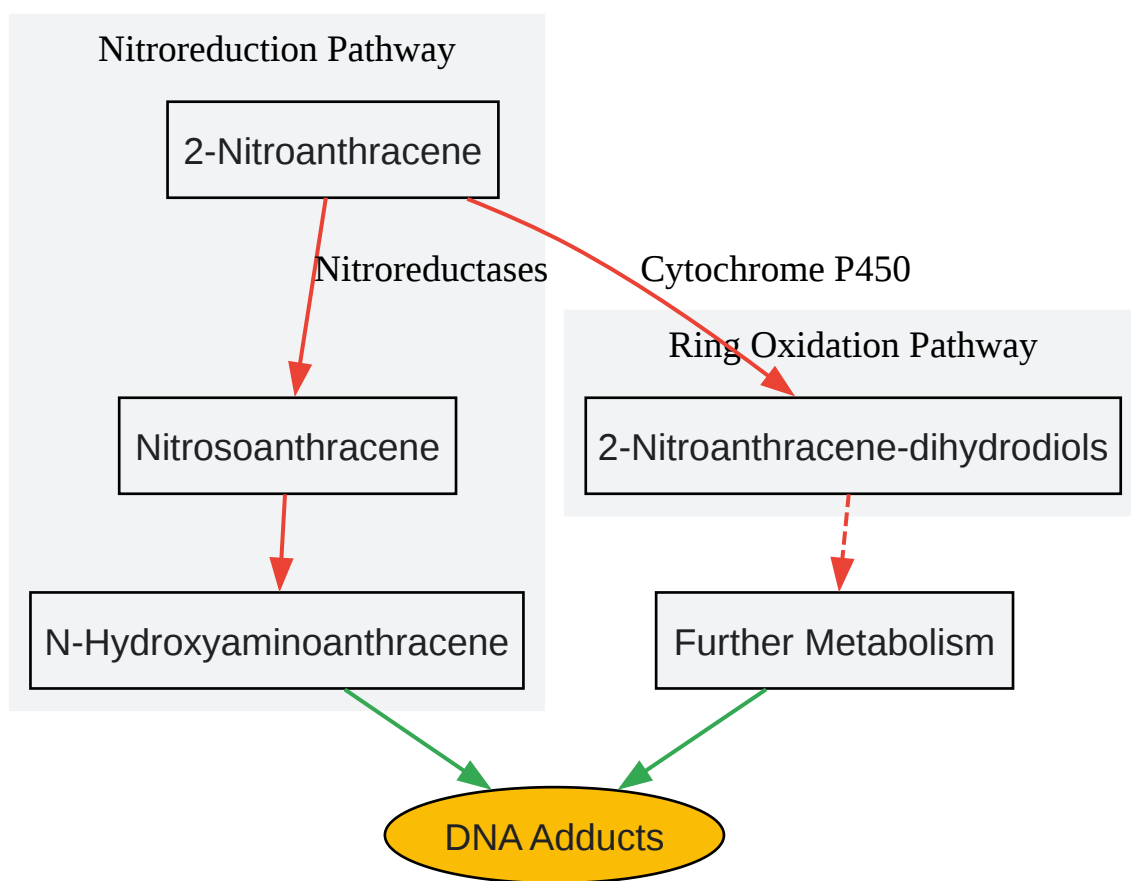
- High-Performance Liquid Chromatography (HPLC): To assess purity.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.
- Infrared (IR) Spectroscopy: To identify functional groups.

Metabolism and Toxicity

2-Nitroanthracene is known to be a mutagen and a potential carcinogen. Its toxicity is linked to its metabolic activation into reactive intermediates that can bind to DNA.

Metabolic Activation Pathway

The metabolic activation of **2-Nitroanthracene** can occur through two primary pathways: nitroreduction and ring oxidation.



[Click to download full resolution via product page](#)

Caption: Metabolic activation of **2-Nitroanthracene**.

The initial step in the primary metabolic activation pathway is the reduction of the nitro group, catalyzed by nitroreductases, to form nitrosoanthracene and subsequently N-hydroxyaminoanthracene. This N-hydroxyaminoanthracene is a reactive intermediate that can form adducts with DNA, leading to mutations and potentially initiating carcinogenesis.

Alternatively, cytochrome P450 enzymes can oxidize the aromatic ring system to form dihydrodiols. These metabolites can also undergo further metabolism and contribute to the genotoxicity of **2-Nitroanthracene**. Studies have shown that **2-Nitroanthracene** is metabolized by rat liver microsomes into several products, including trans-5,6-dihydrodiol and trans-7,8-dihydrodiol. The mutagenicity of **2-Nitroanthracene** is dependent on the metabolic reduction of the nitro group.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Nitro compound synthesis by nitrite substitution or nitration [organic-chemistry.org]
- 3. scispace.com [scispace.com]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. Formation of nitroanthracene and anthraquinone from the heterogeneous reaction between NO₂ and anthracene adsorbed on NaCl particles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 1000. Synthesis of 2-nitroanthracene and N-hydroxy-2-anthrylamine - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 7. biospectra.us [biospectra.us]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Nitroanthracene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198904#2-nitroanthracene-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com